

But-3-yn-1-amine molecular weight and formula

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Compound of Interest

Compound Name: But-3-yn-1-amine

Cat. No.: B154008

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Technical Overview of But-3-yn-1-amine

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the core physicochemical properties of **But-3-yn-1-amine**, a versatile bifunctional linker molecule. Its unique structure, incorporating both a terminal alkyne and a primary amine, makes it a valuable reagent in various synthetic applications, including bioconjugation, medicinal chemistry, and materials science.

Physicochemical Properties

The fundamental molecular characteristics of **But-3-yn-1-amine** are summarized below. These values are essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₄ H ₇ N
Molecular Weight	69.11 g/mol [1] [2] [3]
CAS Number	14044-63-4 [1] [2] [3]

Structural Information

The presence of both a nucleophilic amine and a reactive alkyne group allows for orthogonal derivatization, a key feature in the synthesis of complex molecules.

Synonyms:

- 3-Butyn-1-amine[2]
- 1-Amino-3-butyne[1]

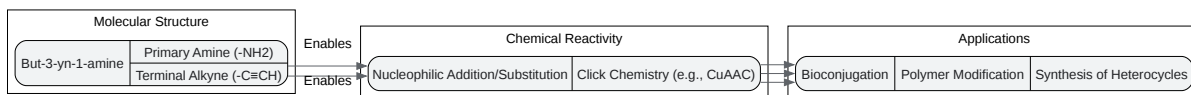
Applications in Research and Development

But-3-yn-1-amine serves as a critical building block in several advanced chemical transformations. Its utility is particularly noted in:

- Buchwald–Hartwig Amination: It can be employed as a linker in this cross-coupling reaction. [1]
- Peptide and Polymer Chemistry: Used for the synthesis of dialkynylamides and for the post-polymerization modification of poly(2-alkyl/aryl-2-oxazoline)s (PAOx) polymers.[1]
- Biomaterial Development: Acts as a crosslinker that can bind with resins and nanocrystalline cellulose, providing a terminal alkyne for further functionalization through click chemistry.[1]

Logical Relationship: Structure to Function

The utility of **But-3-yn-1-amine** is a direct consequence of its molecular structure. The logical flow from its constituent functional groups to its common applications is illustrated below.



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Structure-Function Relationship of **But-3-yn-1-amine**

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References

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- 2. But-3-yn-1-amine | C₄H₇N | CID 10034574 - PubChem [pubchem.ncbi.nlm.nih.gov]
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